

Handling and storage guidelines for 2-Cyano-2-phenylbutanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyano-2-phenylbutanamide

Cat. No.: B020796

[Get Quote](#)

Application Notes and Protocols: 2-Cyano-2-phenylbutanamide

These guidelines provide comprehensive instructions for the safe handling, storage, and use of **2-Cyano-2-phenylbutanamide**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring laboratory safety.

Physicochemical Properties

The following table summarizes the known quantitative data for **2-Cyano-2-phenylbutanamide**. This information is essential for proper handling and experimental design.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ N ₂ O	ChemNet[1]
Molecular Weight	188.23 g/mol	ChemNet[1]
Density	1.128 g/cm ³	ChemNet[1]
Boiling Point	362.2 °C at 760 mmHg	ChemNet[1]
Flash Point	172.9 °C	ChemNet[1]
Refractive Index	1.545	ChemNet[1]
Melting Point	Undetermined	Cayman Chemical[2]
Purity	≥98%	Anax Laboratories[3]

Safety and Hazard Information

2-Cyano-2-phenylbutanamide is classified with the following hazards. All personnel should be familiar with these risks before handling the compound.

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[4]
- Skin Irritation (Category 2): Causes skin irritation.[4]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[4]
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[4]

Potential Health Effects:

- Inhalation: May be harmful if inhaled.[5]
- Signs and Symptoms of Exposure: May include weakness and convulsions.[5]

Handling and Storage Protocols

Proper handling and storage are critical to maintain the stability of **2-Cyano-2-phenylbutanamide** and to protect laboratory personnel.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is required.[6]
- Eye Protection: Wear chemical splash goggles or a face shield.
- Skin Protection: Wear chemical-resistant gloves and a lab coat. Wash hands thoroughly after handling.[6]
- Respiratory Protection: If engineering controls are insufficient to control dust, use a NIOSH-approved respirator.

3.2. Storage Conditions

- Container: Keep the container tightly closed.[5]
- Environment: Store in a dry, cool, and well-ventilated place.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[5][6]

3.3. Spill and Waste Disposal

- Small Spills: Carefully sweep up the material, avoiding dust formation, and place it in a suitable, labeled container for disposal.[5]
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill. Prevent the product from entering drains.[5] Collect the material and place it in a container for disposal according to local regulations.
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4]

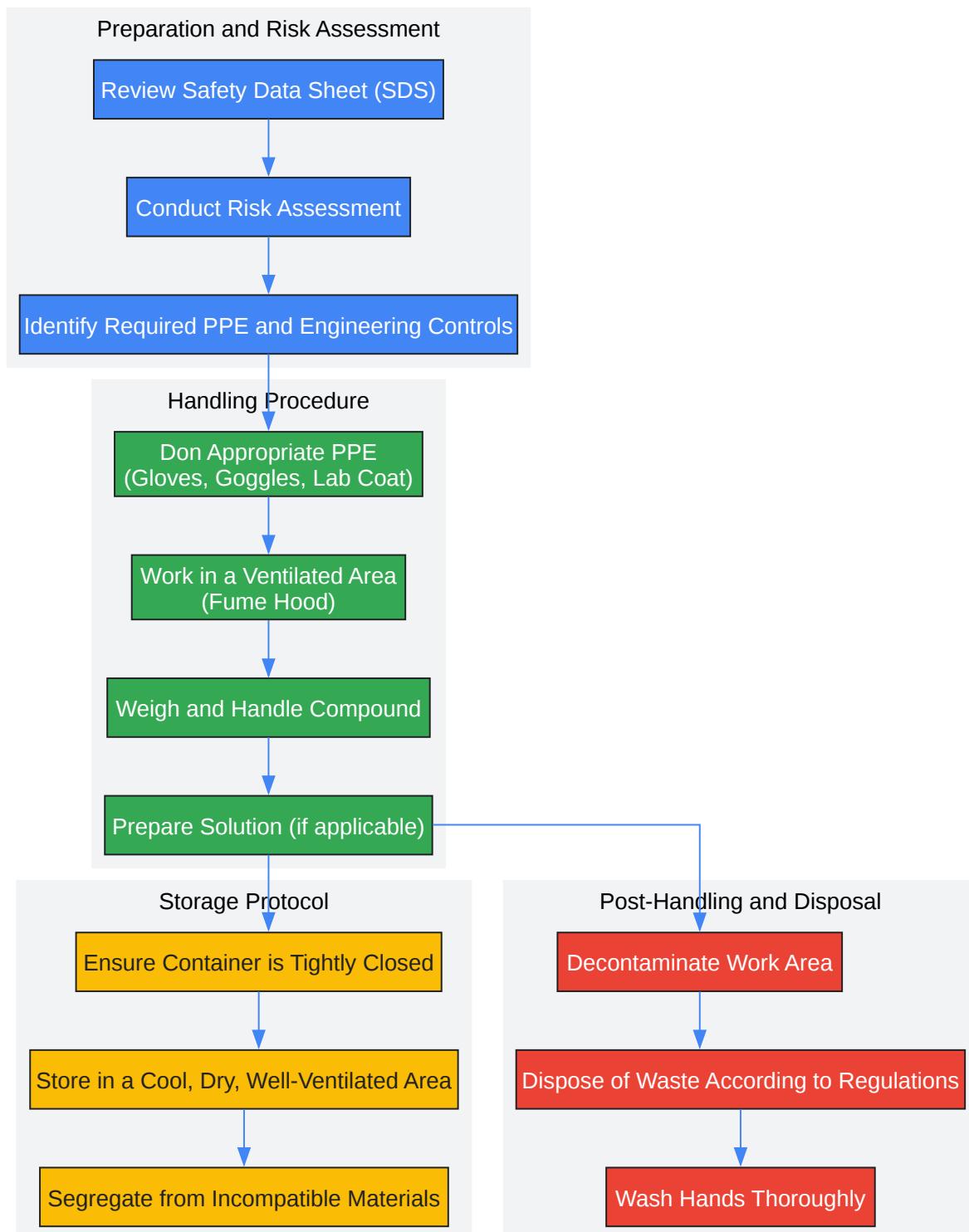
Experimental Protocols

4.1. Preparation of Stock Solutions

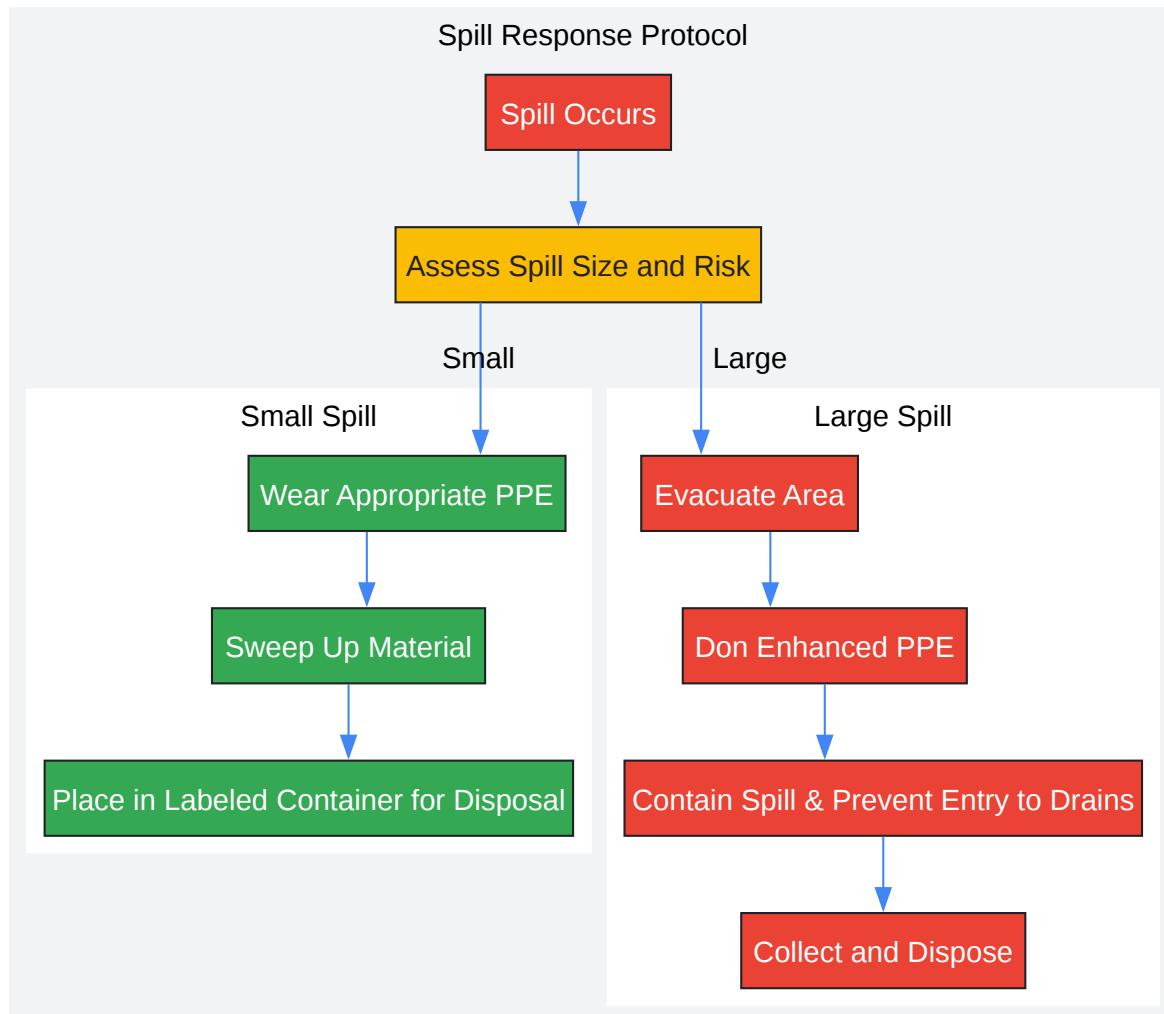
- Weighing: Accurately weigh the desired amount of **2-Cyano-2-phenylbutanamide** in a chemical fume hood.
- Dissolution: In a suitable vial, add the appropriate solvent. Gently vortex the solution to aid dissolution.^[6] If necessary, sonicate the vial in a water bath for a few minutes until the compound is completely dissolved.^[6]
- Storage of Stock Solution: For long-term storage, store the stock solution at -20°C or -80°C.
^[6]
- Usage: Before use, thaw the stock solution at room temperature and vortex gently to ensure homogeneity. Avoid repeated freeze-thaw cycles to maintain the integrity of the compound.
^[6]

Workflow Diagrams

The following diagrams illustrate the key workflows for handling and storing **2-Cyano-2-phenylbutanamide**.

[Click to download full resolution via product page](#)

Caption: Safe Handling and Storage Workflow for **2-Cyano-2-phenylbutanamide**.

[Click to download full resolution via product page](#)

Caption: Emergency Spill Response Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-cyano-2-phenylbutanamide 80544-75-8, Information for 2-cyano-2-phenylbutanamide 80544-75-8, Suppliers of 2-cyano-2-phenylbutanamide 80544-75-8 [chemnet.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. anaxlab.com [anaxlab.com]
- 4. fishersci.com [fishersci.com]
- 5. peptide.com [peptide.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Handling and storage guidelines for 2-Cyano-2-phenylbutanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020796#handling-and-storage-guidelines-for-2-cyano-2-phenylbutanamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com